

"Methyl 4-(dimethylamino)-2-hydroxybenzoate" material safety data sheet (MSDS)

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Compound of Interest

Compound Name: *Methyl 4-(dimethylamino)-2-hydroxybenzoate*

CAS No.: 27559-59-7

Cat. No.: B1321184

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Technical Monograph: **Methyl 4-(dimethylamino)-2-hydroxybenzoate** A Guide to Photophysical Properties, Synthesis, and Handling

Part 1: Chemical Identity & Physiochemical Profile

1.1 The Molecule **Methyl 4-(dimethylamino)-2-hydroxybenzoate** (also referred to as Methyl 4-dimethylaminosalicylate) is a bifunctional aromatic ester characterized by a "push-pull" electronic structure. Unlike its common preservative analog Methylparaben (Methyl 4-hydroxybenzoate), the addition of the electron-donating dimethylamino group at the para position relative to the ester creates a highly conjugated system capable of unique photophysical behaviors, specifically Excited-State Intramolecular Proton Transfer (ESIPT).

1.2 Physiochemical Data Table

Property	Specification
Chemical Name	Methyl 4-(dimethylamino)-2-hydroxybenzoate
Systematic Name	Methyl 4-(dimethylamino)-2-hydroxybenzoate
Molecular Formula	C ₁₀ H ₁₃ NO ₃
Molecular Weight	195.22 g/mol
Structure Description	Salicylate core; C1: Methyl ester; C2: Hydroxyl; C4: Dimethylamino
Appearance	Pale yellow to off-white crystalline solid
Solubility	Soluble in DCM, DMSO, Methanol; Insoluble in Water
Key Functionality	ESIPT-based fluorophore, organic intermediate

Part 2: Photophysical Mechanism (The "Why")

2.1 The ESIPT Phenomenon For researchers utilizing this compound as a fluorescent probe, understanding the ESIPT mechanism is critical. In the ground state (

), the molecule exists primarily in the Enol form, stabilized by an intramolecular hydrogen bond (IMHB) between the hydroxyl hydrogen and the carbonyl oxygen of the ester.

Upon photoexcitation (

), the acidity of the hydroxyl group and the basicity of the carbonyl oxygen increase significantly. This drives a rapid proton transfer, converting the excited Enol (

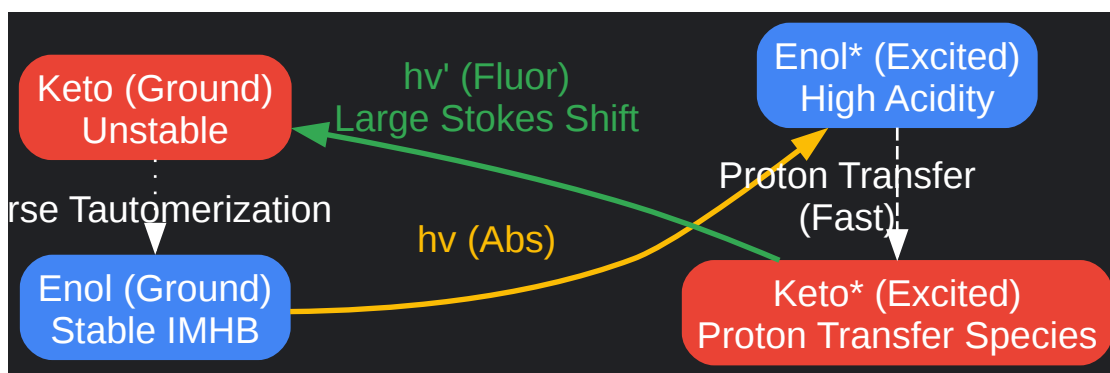
) into an excited Keto tautomer (

). The

species relaxes to the ground state (

Keto) via fluorescence emission, which is significantly red-shifted (large Stokes shift) compared to the absorption.

2.2 Mechanistic Pathway (Visualization)



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Caption: Figure 1. The four-level photocycle of **Methyl 4-(dimethylamino)-2-hydroxybenzoate** illustrating the ESIPT process responsible for dual emission or large Stokes shifts.

Part 3: Synthesis & Purification Protocol

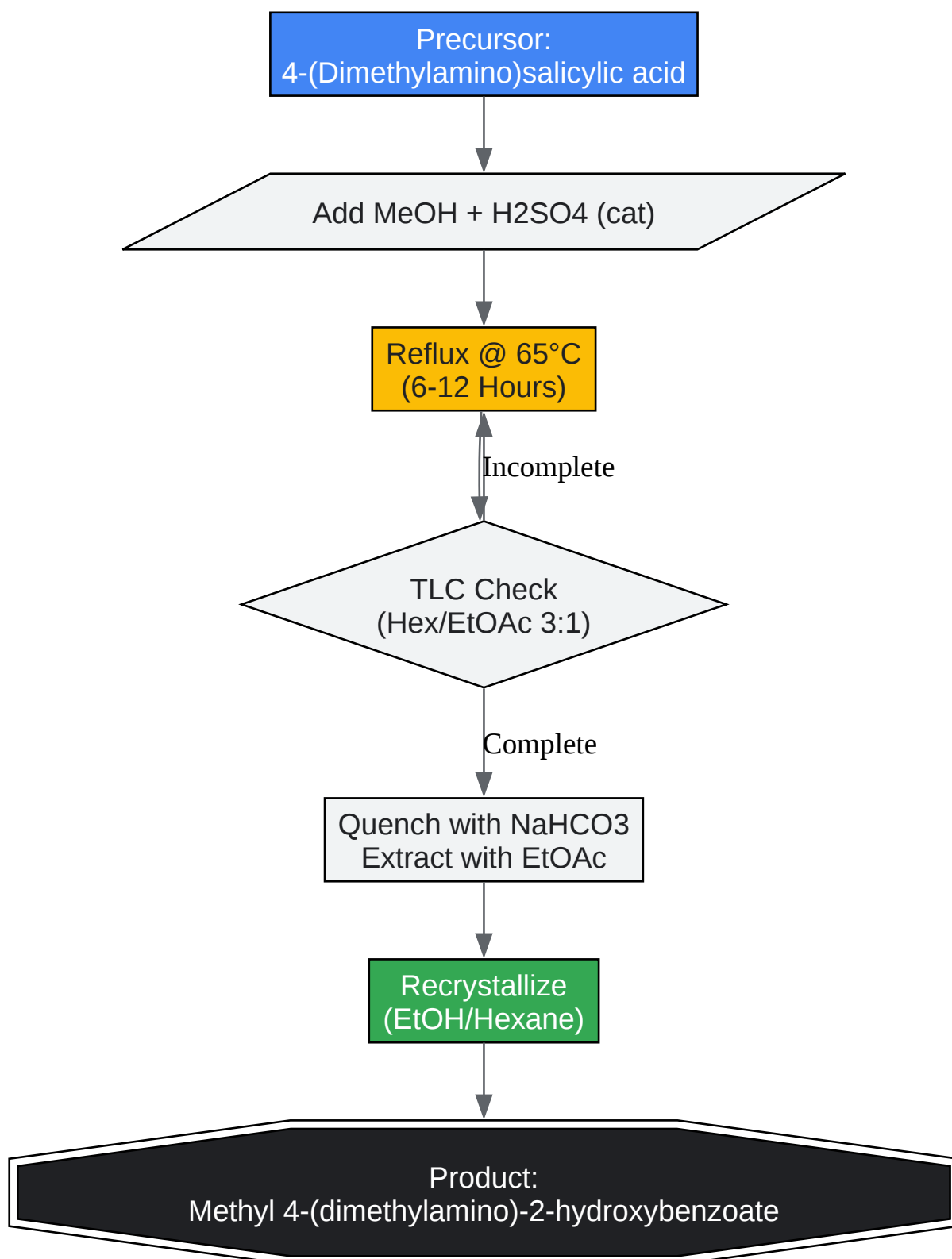
3.1 Retrosynthetic Logic While direct amination of salicylates is possible, the most robust laboratory synthesis involves the esterification of 4-(dimethylamino)salicylic acid. This avoids the formation of O-alkylated byproducts common in direct alkylation strategies.

3.2 Step-by-Step Protocol

- Reagents:
 - 4-(Dimethylamino)salicylic acid (1.0 eq)
 - Methanol (Anhydrous, excess as solvent)
 - Sulfuric Acid (H_2SO_4 , catalytic, 0.1 eq) or Thionyl Chloride (SOCl_2 , 1.1 eq)
 - Sodium Bicarbonate (NaHCO_3) for quenching
- Workflow:
 - Activation: In a flame-dried round-bottom flask equipped with a reflux condenser, dissolve 4-(dimethylamino)salicylic acid in anhydrous methanol (0.5 M concentration).

- Catalysis:
 - Method A (H_2SO_4): Add conc. H_2SO_4 dropwise.
 - Method B (SOCl_2): Cool to 0°C , add SOCl_2 dropwise, then warm to room temp.
- Reflux: Heat the mixture to reflux (65°C) for 6–12 hours. Monitor via TLC (Mobile phase: Hexane/Ethyl Acetate 3:1). The product will be less polar (higher R_f) than the acid.
- Workup: Cool to room temperature. Remove excess methanol under reduced pressure.
- Neutralization: Resuspend residue in Ethyl Acetate. Wash cautiously with saturated NaHCO_3 solution until CO_2 evolution ceases.
- Purification: Wash organic layer with Brine, dry over anhydrous Na_2SO_4 , and concentrate. Recrystallize from Ethanol/Hexane if necessary.

3.3 Synthesis Flowchart



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Caption: Figure 2. Acid-catalyzed esterification workflow for the synthesis of high-purity **Methyl 4-(dimethylamino)-2-hydroxybenzoate**.

Part 4: Safety, Handling & Toxicology (MSDS Core)

4.1 Hazard Identification (GHS Classification) Although specific toxicological data for this derivative is often extrapolated from the parent salicylates and aniline derivatives, it must be treated with standard precautions for organic irritants.

- Signal Word: WARNING
- Hazard Statements:
 - H315: Causes skin irritation.[\[1\]](#)
 - H319: Causes serious eye irritation.[\[1\]](#)
 - H335: May cause respiratory irritation.[\[1\]](#)

4.2 Risk Management & Handling

Exposure Route	Risk Analysis	Mitigation Protocol
Inhalation	Fine crystalline dust can irritate the bronchial lining.	Use a localized exhaust hood. Wear N95/P2 particulate respirator if handling >1g.
Skin Contact	Lipophilic nature allows dermal absorption; potential allergen.	Nitrile gloves (0.11mm min thickness). Wash immediately with soap/water.
Eye Contact	Crystalline solids cause mechanical and chemical irritation.	Safety goggles (ANSI Z87.1). Eye wash station must be within 10 seconds reach.
Storage	Hydrolysis risk; Light sensitivity.	Store in amber vials, desiccated, at 4°C.

4.3 Emergency Response

- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Contact poison control.
- Spill: Dampen with water to prevent dust.[1] Sweep into a closed container. Clean surface with ethanol followed by water.

Part 5: Analytical Validation

To ensure the integrity of the material for research use, the following validation parameters are recommended:

- ^1H NMR (CDCl_3 , 400 MHz): Look for the singlet methyl ester peak (~3.9 ppm), the dimethylamino singlet (~3.0 ppm), and the characteristic downfield shift of the phenolic proton (~10-11 ppm) due to hydrogen bonding.
- UV-Vis Spectroscopy: Absorption maximum () typically near 300-330 nm in aprotic solvents.
- Fluorescence: Strong emission with a large Stokes shift (typically >60-80 nm shift from absorption) in non-polar solvents, confirming the ESIPT mechanism.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 70994, Methyl 4-(dimethylamino)benzoate (Structural Analog). Retrieved from [[Link](#)]
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- Padalkar, V. S., & Sekar, N. (2016). Excited-state intramolecular proton transfer (ESIPT) inspired solid state emitters. RSC Advances, 6(16), 13297-13312.

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Sources

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